

Handling and safety precautions for 5-Chloropyridine-3-sulfonyl chloride

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Compound of Interest

Compound Name: 5-Chloropyridine-3-sulfonyl chloride

Cat. No.: B1464089

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Technical Support Center: 5-Chloropyridine-3-sulfonyl chloride

Welcome to the technical support center for **5-Chloropyridine-3-sulfonyl chloride**. This guide is designed for our valued partners in research, science, and drug development. Here, you will find in-depth troubleshooting guides and frequently asked questions (FAQs) to ensure the safe and effective use of this versatile reagent in your experiments.

Introduction

5-Chloropyridine-3-sulfonyl chloride is a highly reactive compound, prized as a key intermediate in the synthesis of a variety of pharmaceuticals and agrochemicals.^[1] Its utility primarily stems from the electrophilic nature of the sulfonyl chloride group, which readily reacts with nucleophiles to form stable sulfonamide linkages.^[2] This reactivity, however, necessitates careful handling and a thorough understanding of its chemical properties to mitigate risks and troubleshoot potential experimental challenges.

This guide is structured to provide not just procedural steps, but the underlying scientific principles to empower you to make informed decisions in your research.

I. Frequently Asked Questions (FAQs)

This section addresses common questions regarding the fundamental properties, handling, and storage of **5-Chloropyridine-3-sulfonyl chloride**.

1. What are the primary hazards associated with **5-Chloropyridine-3-sulfonyl chloride**?

5-Chloropyridine-3-sulfonyl chloride is classified as a corrosive substance that causes severe skin burns and eye damage.[3] It is also harmful if swallowed and can cause respiratory irritation.[4] A critical hazard to be aware of is its violent reaction with water, which liberates toxic and corrosive hydrogen chloride (HCl) gas.[2]

2. What are the appropriate storage conditions for this reagent?

To maintain its integrity and prevent hazardous reactions, **5-Chloropyridine-3-sulfonyl chloride** should be stored in a tightly closed container in a dry, cool, and well-ventilated place, away from moisture.[5] Storage under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C is recommended to prevent degradation.[5]

3. What materials are incompatible with **5-Chloropyridine-3-sulfonyl chloride**?

This reagent is incompatible with strong oxidizing agents, bases, water, alcohols, and amines (except when used as a reactant under controlled conditions).[6] Contact with these substances can lead to vigorous and potentially hazardous reactions.

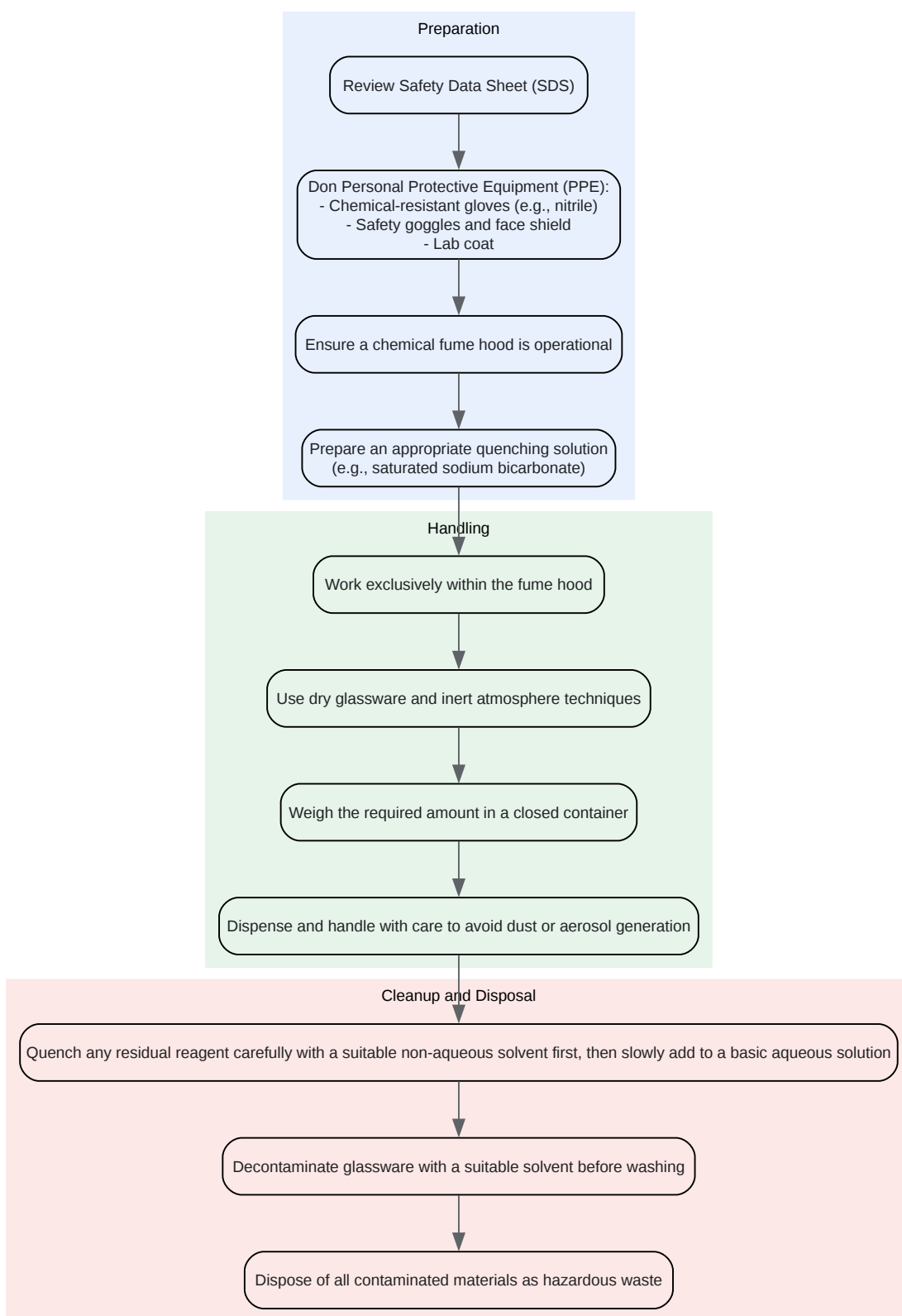
4. How should I properly dispose of **5-Chloropyridine-3-sulfonyl chloride** and its waste?

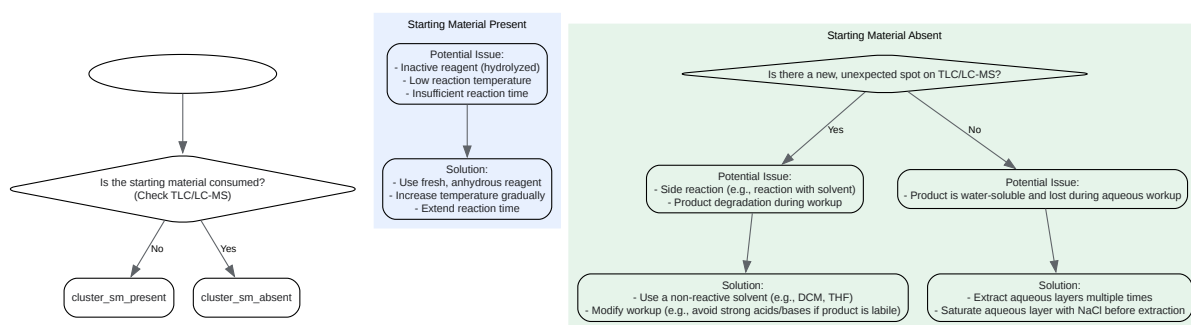
Chemical waste generators must adhere to local, regional, and national hazardous waste regulations.[2] Due to its reactivity with water, this compound is classified as a water-reactive solid.[2] Waste should be handled by a licensed professional waste disposal service. Do not dispose of it down the drain.

II. Experimental Protocols and Handling

Safe Handling Workflow

The following diagram outlines the essential steps for safely handling **5-Chloropyridine-3-sulfonyl chloride** in a laboratory setting.





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